

# 2-Ethyl-1h-indene physical and chemical properties

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## Compound of Interest

Compound Name: **2-Ethyl-1h-indene**

Cat. No.: **B105611**

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## An In-Depth Technical Guide to 2-Ethyl-1H-indene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical, chemical, and safety properties of **2-Ethyl-1H-indene**. The information is compiled from various chemical databases and safety documentation to serve as a foundational resource for laboratory and research applications.

## Compound Identification

**2-Ethyl-1H-indene** is a polycyclic aromatic hydrocarbon belonging to the indene class. Its core structure consists of a benzene ring fused to a cyclopentene ring, with an ethyl substituent at the second position of the five-membered ring.

Table 1: Chemical Identifiers for **2-Ethyl-1H-indene**

Identifier	Value	Reference
CAS Number	<b>17059-50-6</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>12</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	144.21 - 144.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-ethyl-1H-indene	<a href="#">[3]</a>
Synonyms	2-ethylindene, Ethylindene	<a href="#">[2]</a>
InChI	InChI=1S/C11H12/c1-2-9-7-10-5-3-4-6-11(10)8-9/h3-7H,2,8H2,1H3	<a href="#">[2]</a> <a href="#">[3]</a>
InChIKey	BSHJHVHMLRKHBZ-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>

| Canonical SMILES | CCC1=CC2=CC=CC=C2C1 |[\[2\]](#) |

## Physical and Chemical Properties

The known physical and chemical properties of **2-Ethyl-1H-indene** are summarized below. This compound is a liquid at room temperature and has a relatively high flash point.

Table 2: Physicochemical Data for **2-Ethyl-1H-indene**

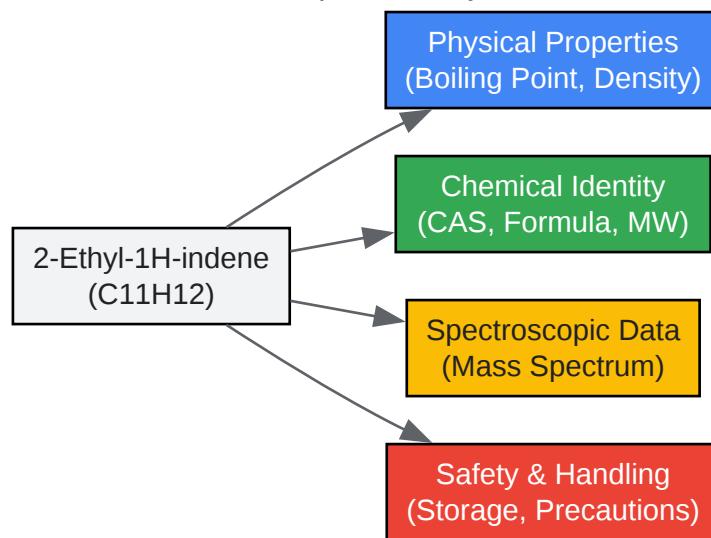
Property	Value	Conditions	Reference
Boiling Point	<b>94-96 °C</b>	at 10 mmHg	<a href="#">[1]</a>
Density	0.964 g/cm <sup>3</sup>	Not Specified	<a href="#">[1]</a>
Refractive Index	1.5590	Not Specified	<a href="#">[1]</a>
Flash Point	87 °C	Not Specified	<a href="#">[1]</a>
Appearance	Data Not Available	-	<a href="#">[2]</a>

| Storage Temperature | 2-8°C | Under inert atmosphere |[\[1\]](#)[\[2\]](#) |

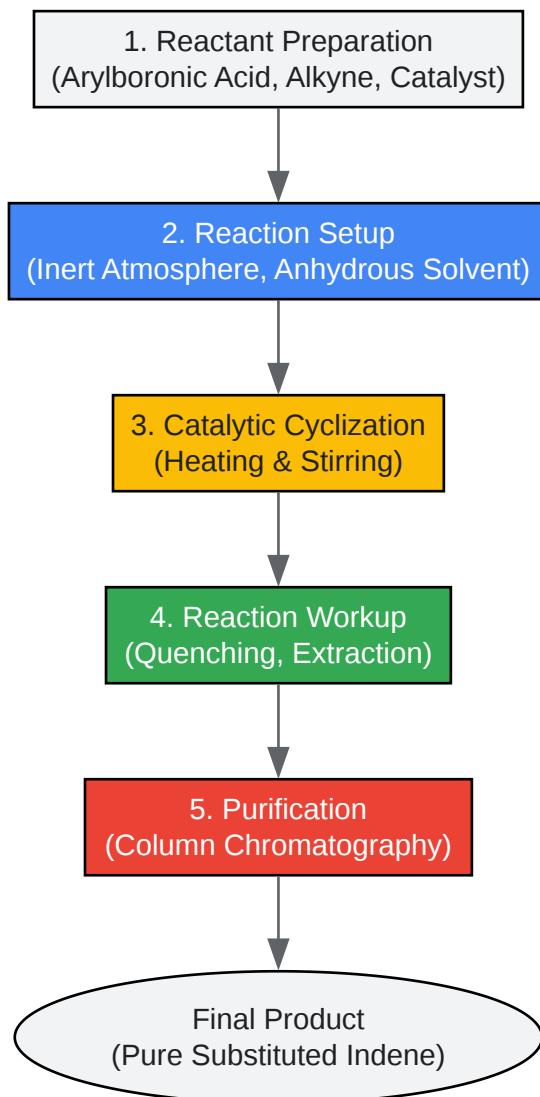
## Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation and purity analysis of chemical compounds. While detailed spectra are not publicly available in all databases, mass spectrometry data for **2-Ethyl-1H-indene** can be accessed through the NIST Chemistry WebBook.<sup>[3]</sup>

## Data Relationship for 2-Ethyl-1H-indene



## General Workflow for Rh(I)-Catalyzed Indene Synthesis



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## References

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- 2. Page loading... [wap.guidechem.com]
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